

MDMB-5Br-INACA solubility in DMSO, ethanol, and other solvents

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Compound of Interest

Compound Name: MDMB-5Br-INACA

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Application Notes and Protocols: Solubility of MDMB-5Br-INACA

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility characteristics of **MDMB-5Br-INACA**, a synthetic cannabinoid precursor. The following sections include quantitative solubility data in various common laboratory solvents, detailed protocols for preparing stock solutions and determining solubility, and a workflow for solubility assessment.

Physicochemical Properties

MDMB-5Br-INACA is classified as a synthetic cannabinoid and is often used as a precursor in the synthesis of other synthetic cannabinoids.[1][2] It presents as a solid substance and for long-term storage, a temperature of -20°C is recommended to maintain its stability for at least five years.[1][2]



Property	Value
Molecular Formula	C15H18BrN3O3
Molar Mass	368.231 g/mol [1]
Appearance	Solid Substance[1]
Storage Temperature	-20°C[1]
Stability	≥ 5 years[1]

Quantitative Solubility Data

The solubility of **MDMB-5Br-INACA** has been determined in several organic solvents and an aqueous buffer solution. The data is summarized in the table below for easy comparison.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	14 mg/mL[1][2][3][4]
Ethanol	14 mg/mL[1][2][3][4]
Dimethylformamide (DMF)	14 mg/mL[1][2][3][4]
Phosphate-Buffered Saline (PBS, pH 7.2)	0.20 mg/mL[1][2][3][4]

Experimental Protocols Protocol 1: Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MDMB-5Br-INACA** in DMSO.

Materials:

- MDMB-5Br-INACA solid
- Dimethyl Sulfoxide (DMSO), anhydrous
- Vortex mixer



- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes

Procedure:

- Weighing the Compound: Accurately weigh a specific mass of MDMB-5Br-INACA. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.68 mg of MDMB-5Br-INACA (Molar Mass = 368.231 g/mol).
- Solvent Addition: Add the appropriate volume of DMSO to the weighed compound. For a 10 mM solution with 3.68 mg of the compound, add 1 mL of DMSO.
- Dissolution: Vortex the solution for several minutes to ensure complete dissolution. Gentle warming of the tube to 37°C and sonication in an ultrasonic bath can aid in dissolving the compound.[3]
- Storage: Once dissolved, store the stock solution in tightly sealed vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.[3]

Protocol 2: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **MDMB-5Br-INACA** in an aqueous buffer, such as PBS (pH 7.2), using the shake-flask method. This method is a traditional and reliable technique for measuring the solubility of sparingly soluble compounds.

Materials:

- MDMB-5Br-INACA solid
- Phosphate-Buffered Saline (PBS), pH 7.2



- · Orbital shaker or rotator
- Thermostatically controlled environment (e.g., incubator)
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Syringe filters (0.22 μm)
- Glass vials with screw caps

Procedure:

- Sample Preparation: Add an excess amount of solid MDMB-5Br-INACA to a glass vial. The
 excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Add a known volume of PBS (pH 7.2) to the vial.
- Equilibration: Tightly cap the vial and place it on an orbital shaker in a thermostatically controlled environment (e.g., 25°C or 37°C). Allow the mixture to shake for a sufficient period (typically 24-48 hours) to reach equilibrium.
- Phase Separation: After the equilibration period, let the vials stand to allow the undissolved solid to settle. For a more complete separation, centrifuge the vials at a high speed.
- Sample Collection: Carefully collect a sample from the supernatant, ensuring that no solid particles are disturbed.
- Filtration: Immediately filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining undissolved microparticles. This step is critical to prevent artificially high solubility measurements.
- Quantification: Analyze the concentration of MDMB-5Br-INACA in the filtered solution using a validated analytical method, such as HPLC. Construct a calibration curve with known concentrations of the compound to accurately determine the solubility.



 Data Analysis: The concentration determined from the analytical measurement represents the equilibrium solubility of MDMB-5Br-INACA in PBS at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **MDMB-5Br-INACA**.

Caption: Workflow for determining the solubility of MDMB-5Br-INACA.

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